

Essential Safety and Operational Guide for Handling 12-Hydroxyalbrassitriol

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Compound of Interest

Compound Name: 12-Hydroxyalbrassitriol

Cat. No.: B12372649

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For Researchers, Scientists, and Drug Development Professionals

This document provides comprehensive safety protocols, operational procedures, and disposal guidelines for the handling of **12-Hydroxyalbrassitriol**. Adherence to these procedures is critical to ensure personal safety and maintain a secure laboratory environment.

Hazard Identification and Personal Protective Equipment (PPE)

There are inconsistencies in the hazard classifications for **12-Hydroxyalbrassitriol** across different suppliers. Some safety data sheets (SDS) indicate that it is toxic if swallowed and may cause skin and eye irritation, while others classify it as a non-hazardous substance. Given this discrepancy, it is imperative to handle this compound with a high degree of caution, assuming it to be hazardous.

The following table summarizes the recommended personal protective equipment to be used when handling **12-Hydroxyalbrassitriol**.

PPE Category	Recommended Equipment
Eye/Face Protection	Chemical safety goggles or a face shield are mandatory to protect against dust particles and potential splashes.
Skin Protection	A lab coat must be worn at all times. Nitrile gloves are required for handling the compound and its solutions. Contaminated gloves should be disposed of immediately.
Respiratory Protection	A NIOSH-approved respirator with a dust mask is necessary when handling the powdered form of the compound to prevent inhalation.
Hand Protection	Chemically resistant gloves, such as nitrile gloves, should be worn. Gloves must be inspected before use and replaced if damaged.

Operational Plan: Handling and Storage

2.1. Engineering Controls

All handling of **12-Hydroxyalbrassitriol**, especially in its powdered form, must be conducted in a certified chemical fume hood to minimize inhalation exposure. An eyewash station and a safety shower must be readily accessible in the immediate work area.

2.2. Handling Procedures

- **Weighing:** Tare a pre-labeled container on a balance inside the chemical fume hood. Carefully transfer the desired amount of **12-Hydroxyalbrassitriol** to the container using a clean spatula. Avoid generating dust.
- **Solution Preparation:** Add the solvent to the container with the powdered compound. **12-Hydroxyalbrassitriol** is soluble in Dimethyl Sulfoxide (DMSO), ethanol, and dimethylformamide (DMF)[1]. For aqueous solutions, first dissolve the compound in a minimal amount of DMF and then dilute with the aqueous buffer[1].

- General Handling: Avoid contact with skin, eyes, and clothing. Do not ingest or inhale. Wash hands thoroughly after handling.

2.3. Storage

Store **12-Hydroxyalbrassitriol** in a tightly sealed, light-resistant container in a cool, dry, and well-ventilated area. The recommended storage temperature is -20°C.

Disposal Plan

All waste containing **12-Hydroxyalbrassitriol**, including empty containers, contaminated PPE, and unused solutions, must be treated as hazardous waste.

- Solid Waste: Collect in a designated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste: Collect in a designated, sealed, and clearly labeled hazardous waste container. Do not pour down the drain.
- Disposal: All waste must be disposed of through a licensed hazardous waste disposal company, in accordance with all federal, state, and local regulations.

Experimental Protocol: Preparation of a 12-Hydroxyalbrassitriol Stock Solution

This protocol provides a general method for preparing a stock solution of **12-Hydroxyalbrassitriol**.

Materials:

- **12-Hydroxyalbrassitriol** powder
- Dimethyl Sulfoxide (DMSO), sterile
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes and sterile tips

Procedure:

- Inside a chemical fume hood, weigh out the desired amount of **12-Hydroxyalbrassitriol** powder into a sterile microcentrifuge tube.
- Add the appropriate volume of sterile DMSO to achieve the desired stock solution concentration (e.g., for a 10 mM stock solution with a molecular weight of 270.36 g/mol , dissolve 2.7 mg in 1 mL of DMSO).
- Vortex the tube until the powder is completely dissolved. Gentle warming in a 37°C water bath can aid dissolution.
- Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C.

Mandatory Visualizations

Handling Workflow for 12-Hydroxyalbrassitriol

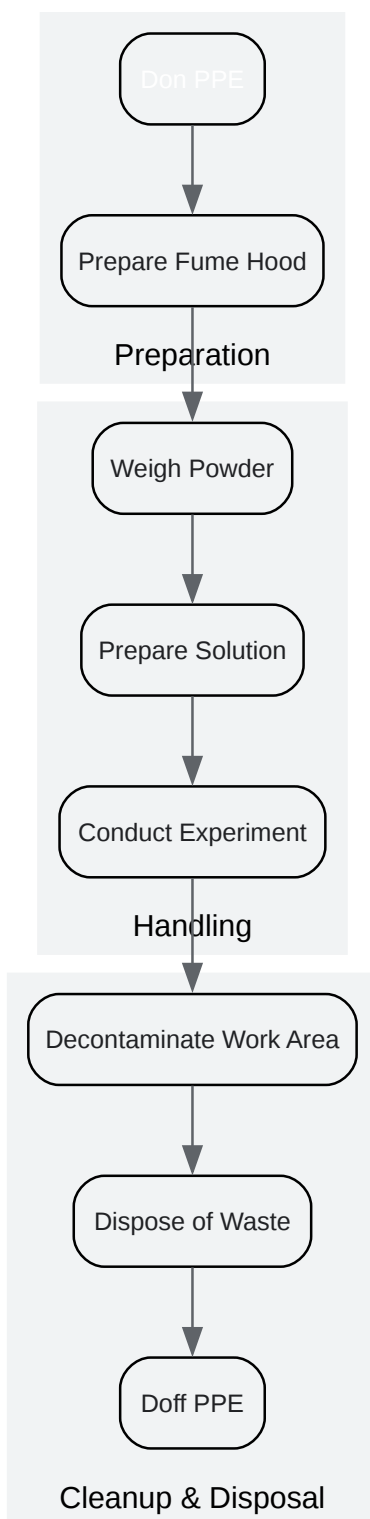


Figure 1: Safe Handling Workflow for 12-Hydroxyalbrassitriol

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Figure 1: Safe Handling Workflow

Simplified Brassinosteroid Signaling Pathway

12-Hydroxyalbrassitriol is a brassinosteroid, a class of plant steroid hormones that regulate various aspects of growth and development. The signaling pathway is initiated by the binding of the brassinosteroid to a cell surface receptor complex, leading to a phosphorylation cascade that ultimately regulates gene expression.

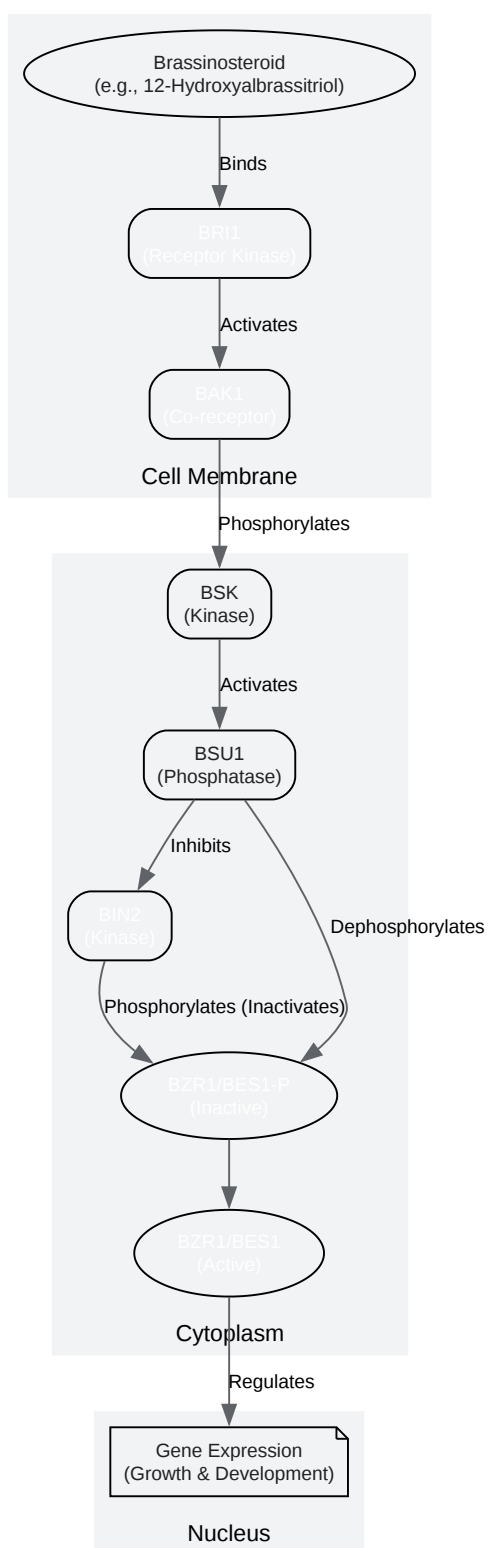


Figure 2: Simplified Brassinosteroid Signaling Pathway

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Figure 2: Brassinosteroid Signaling

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References

- 1. cdn.caymanchem.com [cdn.caymanchem.com]
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